

Measuring SPA70 Activity In Vitro: Application Notes and Protocols

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Compound of Interest

Compound Name: SPA70

Cat. No.: B15558755

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Introduction

The term "**SPA70**" can be ambiguous. Scientific literature primarily identifies **SPA70** as a potent and selective small molecule antagonist of the human Pregnane X Receptor (hPXR), a key regulator of xenobiotic metabolism.^{[1][2][3]} Therefore, measuring its "activity" involves quantifying its ability to inhibit hPXR.

However, the nomenclature "**SPA70**" might also be misconstrued as a reference to a member of the Heat Shock Protein 70 (Hsp70) family of molecular chaperones, which are central to maintaining protein homeostasis.^{[4][5][6]}

To provide a comprehensive resource, these application notes will detail the in vitro methods for measuring activity in both contexts.

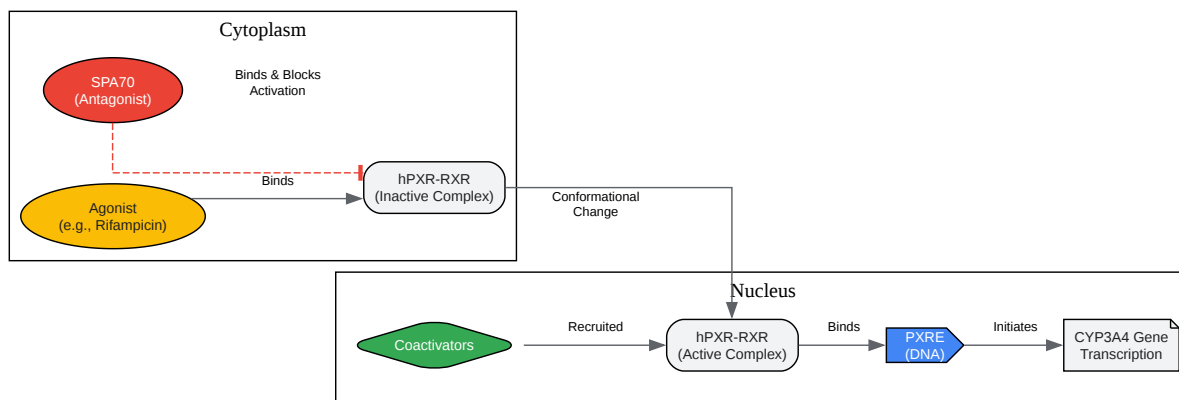
- Part 1: Focuses on measuring the hPXR antagonistic activity of the chemical compound **SPA70**.
- Part 2: Describes standard assays for measuring the chaperone activity of Heat Shock Protein 70 (Hsp70).

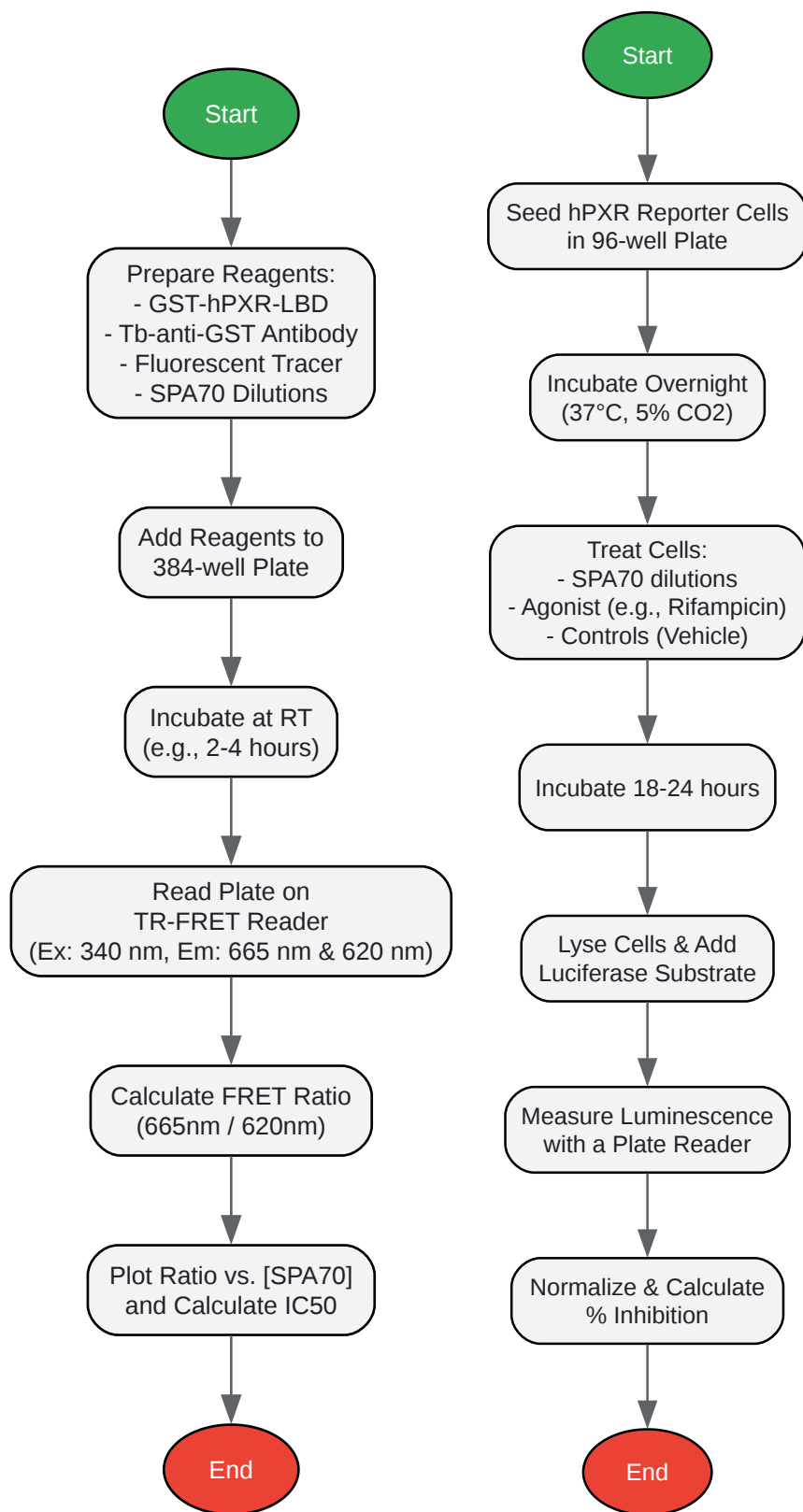
Part 1: Measuring the hPXR Antagonistic Activity of SPA70

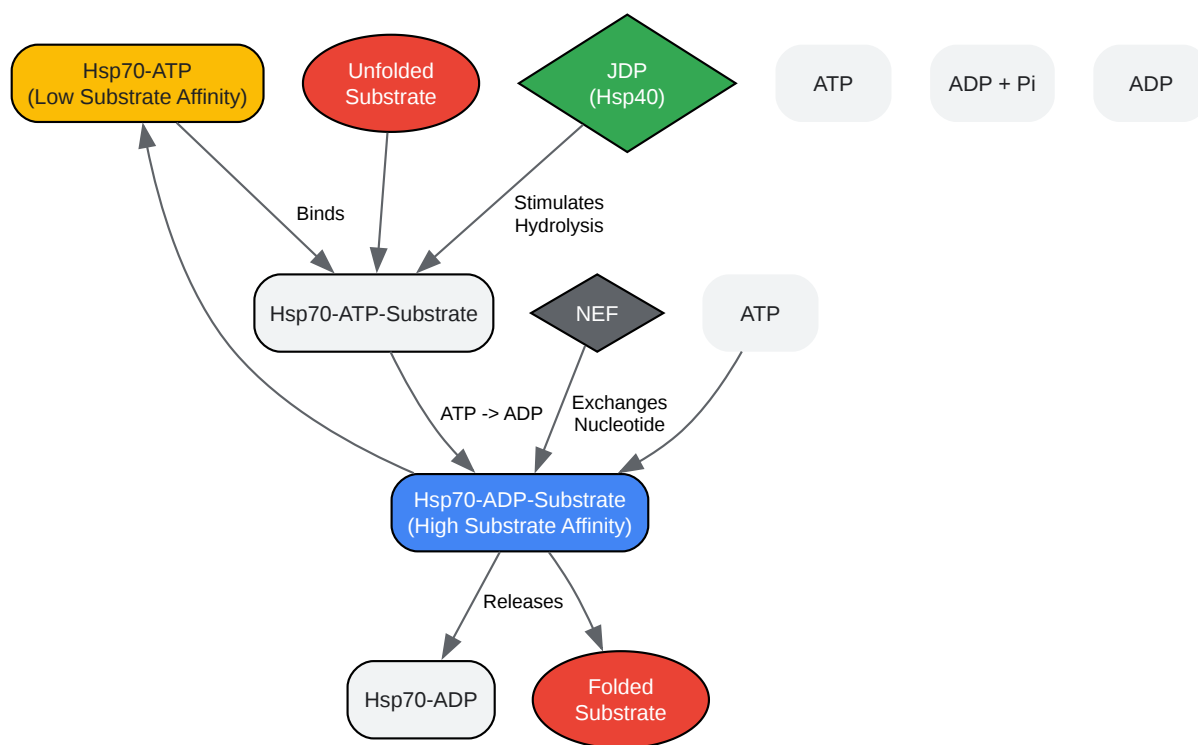
The activity of **SPA70** is defined by its ability to bind to the human Pregnane X Receptor (hPXR) and inhibit its function as a ligand-activated transcription factor. This is typically measured through binding assays and cell-based reporter assays.

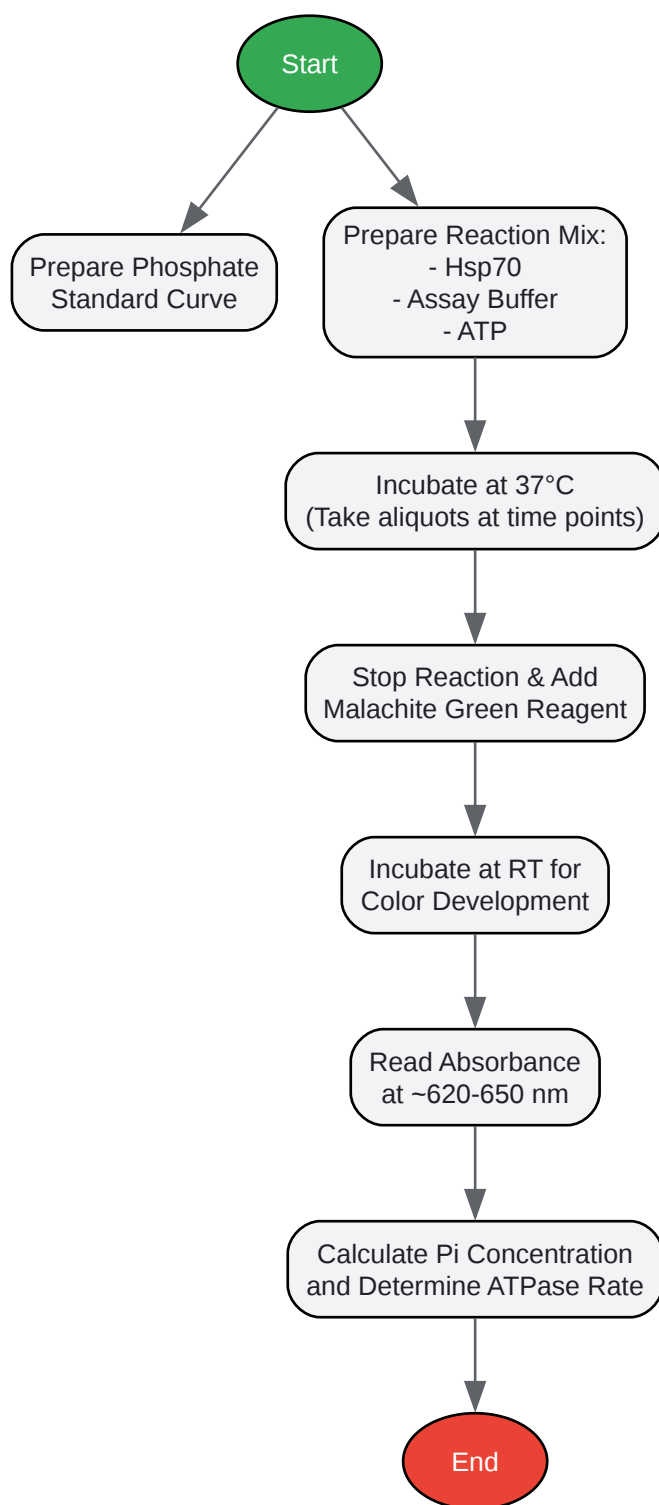
Signaling Pathway: hPXR Activation and Antagonism by SPA70

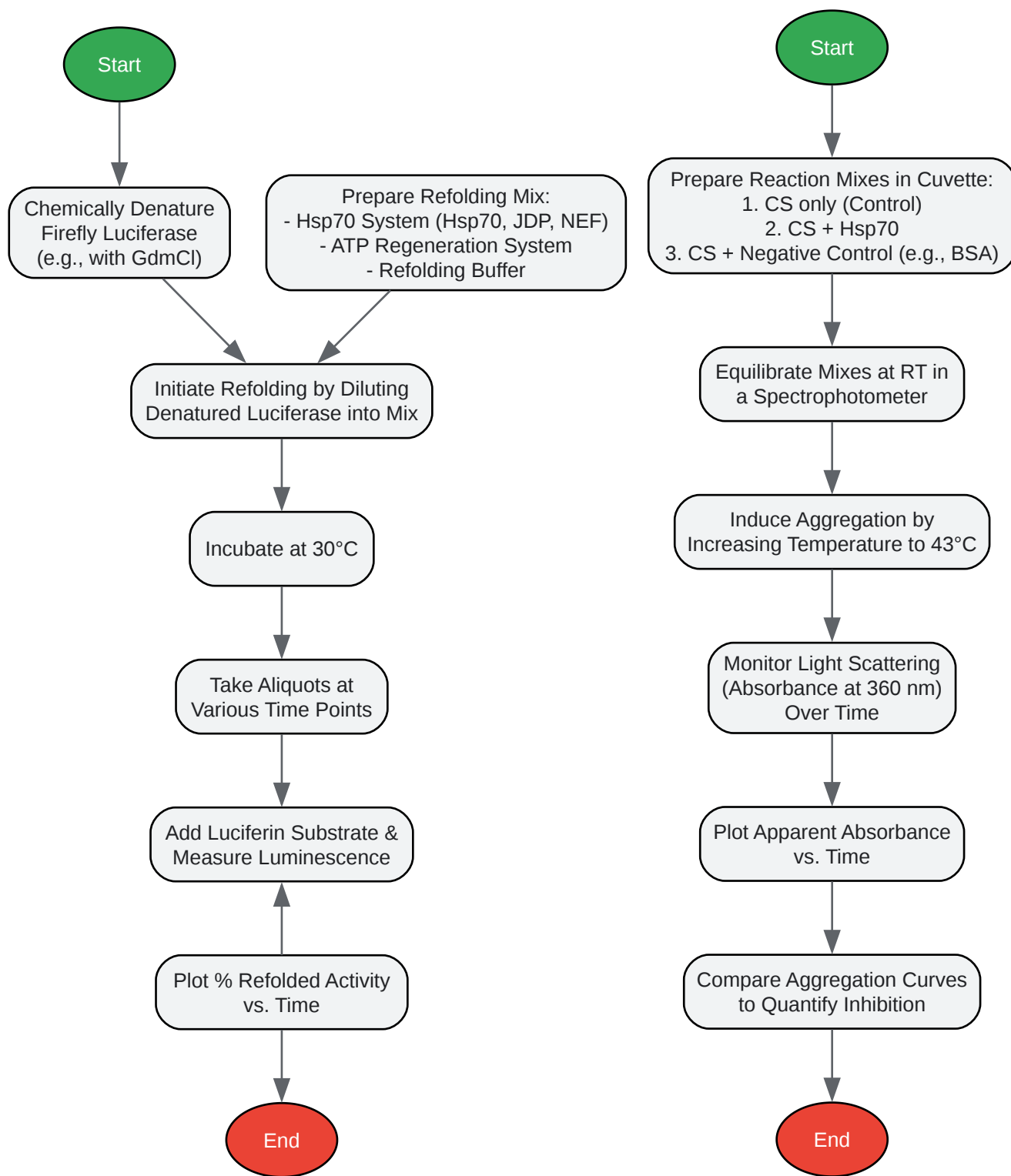
The nuclear receptor hPXR is activated by various ligands (agonists), such as the antibiotic rifampicin. Upon activation, it heterodimerizes with the Retinoid X Receptor (RXR), binds to specific DNA sequences known as PXR response elements (PXREs) in the promoter region of target genes (like CYP3A4), and recruits coactivators to initiate transcription. **SPA70** acts as an antagonist by binding to the hPXR ligand-binding domain (LBD), preventing the conformational change necessary for coactivator recruitment and thus blocking transcription.[\[2\]](#)[\[7\]](#)











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